

2-Ethoxyethanethiol CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Ethoxyethanethiol

Cat. No.: B100845

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An In-depth Technical Guide on 2-Ethoxyethanethiol

CAS Number: 17362-04-8 Molecular Formula: C₄H₁₀OS

This technical guide provides a comprehensive overview of **2-Ethoxyethanethiol**, including its molecular structure, physicochemical properties, and potential synthetic routes. The information is tailored for researchers, scientists, and professionals in drug development.

Molecular Structure

The molecular structure of **2-Ethoxyethanethiol** consists of an ethyl group attached to an oxygen atom, which is in turn bonded to an ethyl group bearing a thiol (sulfhydryl, -SH) functional group.

IUPAC Name: **2-ethoxyethanethiol**

Data Presentation

A summary of the key quantitative data for **2-Ethoxyethanethiol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	17362-04-8	[1]
Molecular Formula	C ₄ H ₁₀ OS	[1]
Molecular Weight	106.19 g/mol	[1]
Boiling Point	107-108°C	[2]
Density	0.99 g/cm ³	[2]
Flash Point	15°C	[2]
Refractive Index	1.412 (22°C)	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Ethoxyethanethiol** are not readily available in published literature. However, a plausible synthetic route can be proposed based on established chemical principles, such as a variation of the Williamson ether synthesis. A potential two-step synthesis is outlined below.

Step 1: Synthesis of 2-Chloroethyl Ethyl Ether from 2-Ethoxyethanol

A common method for converting alcohols to alkyl chlorides is by reaction with thionyl chloride (SOCl₂), often in the presence of a base like pyridine to neutralize the HCl byproduct.[3][4]

- Materials: 2-Ethoxyethanol, thionyl chloride, pyridine (or other suitable base), and an appropriate solvent (e.g., diethyl ether).
- Procedure:
 - In a well-ventilated fume hood, cool a solution of 2-ethoxyethanol in the chosen solvent in an ice bath.
 - Slowly add thionyl chloride to the solution while stirring. The reaction is exothermic and releases HCl gas.

- After the addition is complete, allow the reaction to warm to room temperature and then heat under reflux to ensure the reaction goes to completion.
- After cooling, the reaction mixture is worked up by washing with a dilute aqueous base (e.g., sodium bicarbonate solution) to remove any remaining acid, followed by washing with water and brine.
- The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filtered, and the solvent is removed by rotary evaporation.
- The crude 2-chloroethyl ethyl ether can be purified by distillation.[4]

Step 2: Synthesis of **2-Ethoxyethanethiol** from 2-Chloroethyl Ethyl Ether

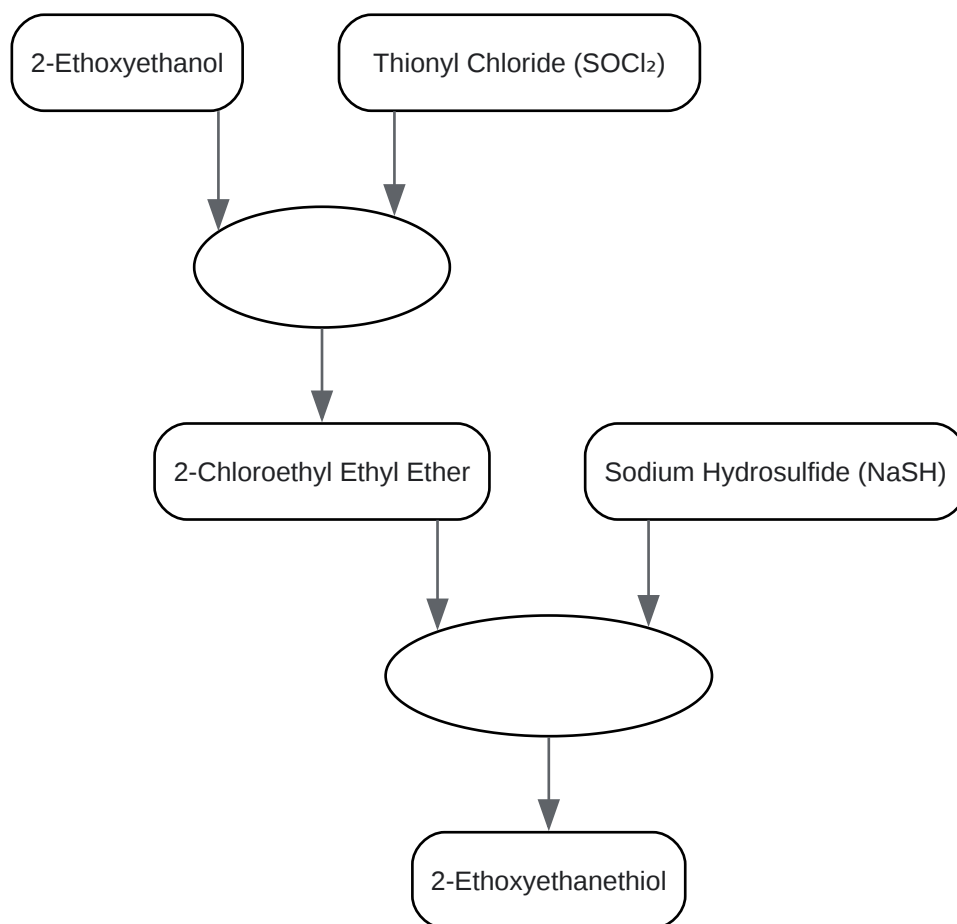
The conversion of the alkyl chloride to the thiol can be achieved via nucleophilic substitution with a thiolating agent, such as sodium hydrosulfide (NaSH).[5] This is analogous to the Williamson ether synthesis where an alkoxide is the nucleophile.[6][7]

- Materials: 2-Chloroethyl ethyl ether, sodium hydrosulfide, and a polar aprotic solvent (e.g., dimethylformamide or acetone).
- Procedure:
 - Dissolve 2-chloroethyl ethyl ether in the chosen solvent.
 - Add sodium hydrosulfide to the solution and stir the mixture. The reaction may require heating to proceed at a reasonable rate.
 - Monitor the reaction progress by a suitable analytical technique (e.g., thin-layer chromatography or gas chromatography).
 - Upon completion, the reaction mixture is cooled and partitioned between water and a suitable organic solvent (e.g., diethyl ether).
 - The organic layer is separated, washed with water and brine, and dried over an anhydrous drying agent.

- The solvent is removed by rotary evaporation, and the resulting **2-ethoxyethanethiol** can be purified by distillation.

Mandatory Visualization

Proposed Synthesis Workflow for **2-Ethoxyethanethiol**

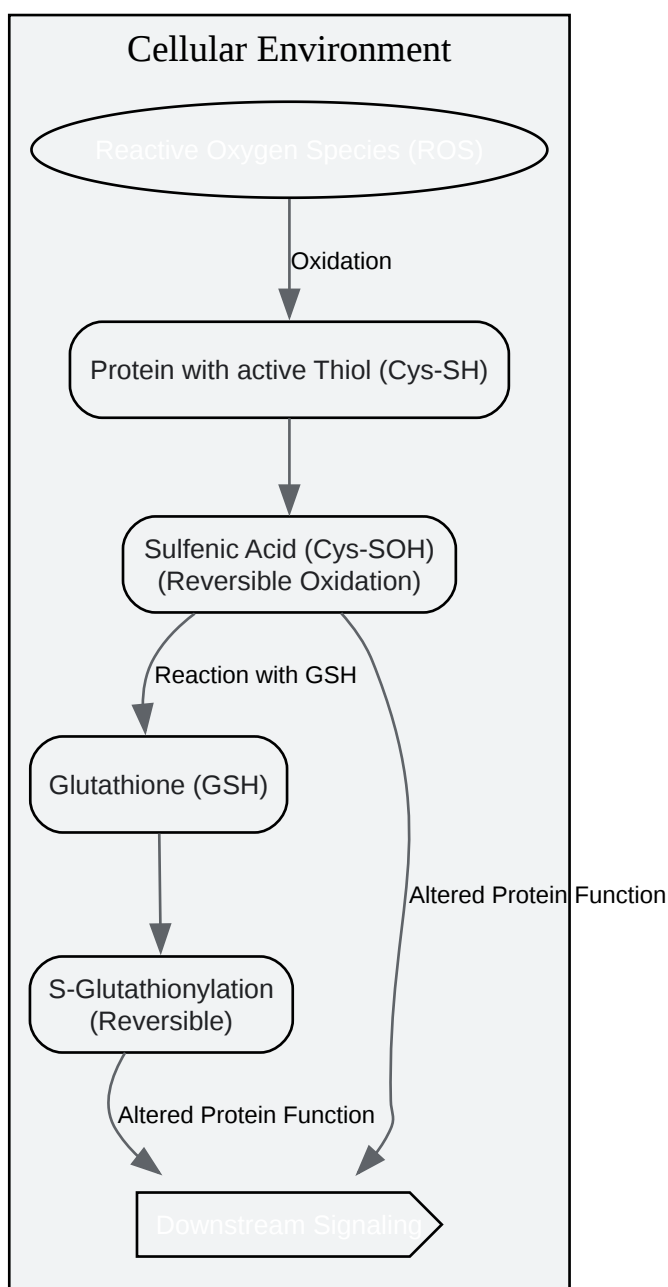


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A proposed two-step synthesis of **2-Ethoxyethanethiol**.

General Role of Thiols in Redox Signaling

While no specific signaling pathways involving **2-Ethoxyethanethiol** have been documented, the thiol functional group plays a crucial role in many biological redox signaling pathways.[8][9] The diagram below illustrates a general mechanism of how protein thiols can act as redox switches.



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General redox signaling pathway involving protein thiols.

This diagram illustrates how reactive oxygen species (ROS) can oxidize the thiol group of a cysteine residue in a protein to a sulfenic acid. This modification can alter the protein's function, leading to changes in downstream signaling. The sulfenic acid can be further modified, for example, by glutathionylation, which is also a key part of redox regulation.[9] Thiols in drug

molecules can participate in similar reactions, influencing cellular redox states and signaling pathways.[2][10]

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